

In-Depth Technical Guide: (Rac)-CPI-098

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Compound of Interest

Compound Name: (Rac)-CPI-098

Cat. No.: B514917

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical overview of the compound **(Rac)-CPI-098**, summarizing its known properties and antimicrobial activities based on available scientific literature and supplier information.

Core Molecular Data

(Rac)-CPI-098 is a heterocyclic organic compound with the following key identifiers:

Property	Value
Molecular Weight	176.22 g/mol [1] [2]
Chemical Formula	C ₁₀ H ₁₂ N ₂ O [1] [2]
CAS Number	3967-01-9 [1] [2]

Antimicrobial Profile

(Rac)-CPI-098 has demonstrated both antibacterial and antifungal properties. The primary source describing its synthesis and antimicrobial evaluation is a 2020 publication by Akila A, et al., in the Asian Journal of Chemistry.[\[2\]](#) While the full text of this primary study is not widely available, information from chemical suppliers indicates a range of activity against various microbial species.

Reported Antibacterial and Antifungal Activity:

- Antibacterial Activity: The compound has shown general antibacterial activity.[\[1\]](#)[\[2\]](#)
- Antifungal Activity: **(Rac)-CPI-098** has been reported to exhibit superior antifungal activity against *Monascus ruber*, better activity against *Aspergillus fumigatus*, good activity against *Aspergillus niger* and *Aspergillus parasiticus*, and moderate activity against *Candida albicans*.[\[1\]](#)[\[2\]](#)

Due to the limited availability of public research, detailed quantitative data, such as Minimum Inhibitory Concentration (MIC) values from comprehensive panels of microorganisms, are not available at this time.

Experimental Protocols

Detailed experimental protocols for the synthesis, characterization, and antimicrobial evaluation of **(Rac)-CPI-098** are expected to be contained within the primary literature (Akila A, et al., Asian Journal of Chemistry, 2020, 32(5):1007-1014). However, this publication is not accessible through standard public search domains, precluding a detailed summary of the methodologies used.

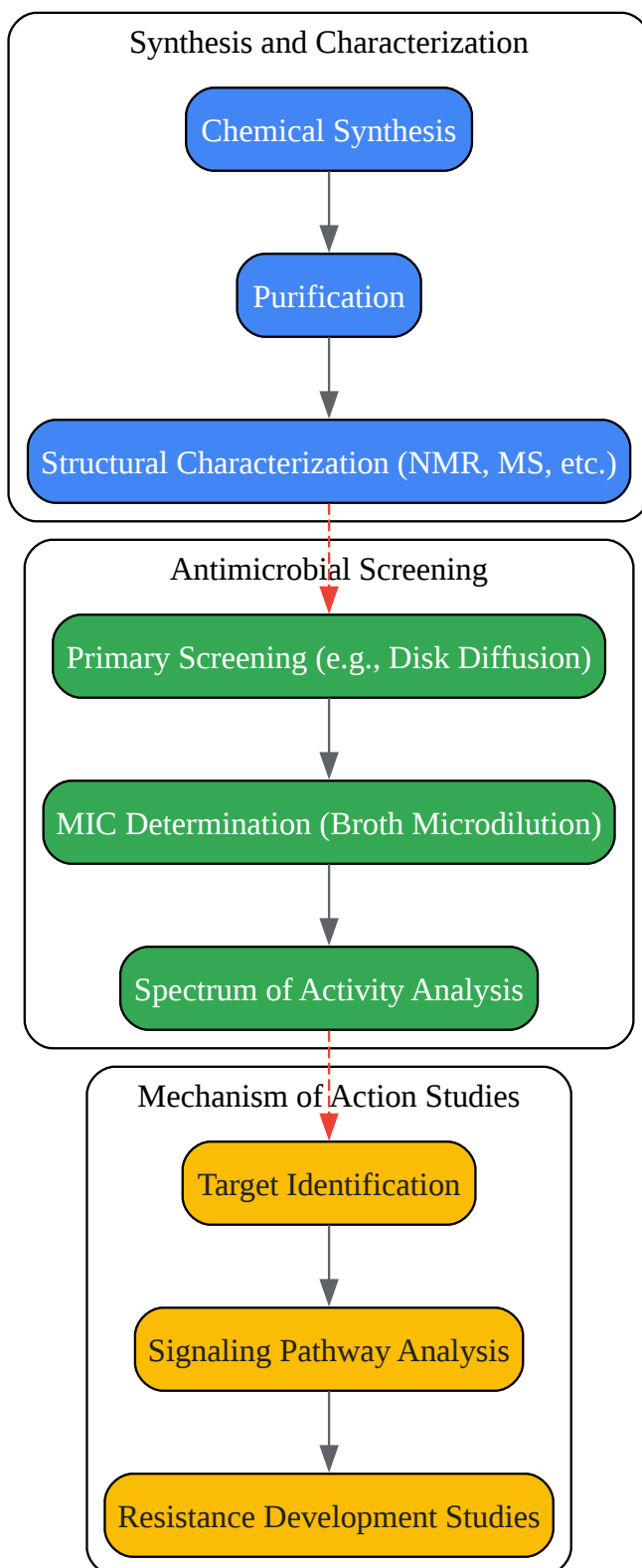
General protocols for antimicrobial susceptibility testing, such as broth microdilution or disk diffusion assays, are standard in the field and would likely form the basis of the reported activity. Similarly, the synthesis of related N-acyltetrahydrobenzodiazepin-2-ones would follow established organic chemistry principles.

Signaling Pathways and Mechanism of Action

Currently, there is no publicly available information detailing the mechanism of action or any associated signaling pathways for **(Rac)-CPI-098**'s antimicrobial effects. The name "(Rac)-" typically refers to a racemic mixture, and there is no evidence to suggest a direct relationship with the Rac family of GTPase signaling proteins. Further research would be required to elucidate the specific molecular targets and pathways affected by this compound.

Logical Workflow for Compound Analysis

The following diagram illustrates a general workflow for the synthesis and evaluation of a novel antimicrobial compound like **(Rac)-CPI-098**.



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General workflow for antimicrobial compound development.

In conclusion, **(Rac)-CPI-098** is a compound with documented antimicrobial activity. However, a comprehensive understanding of its properties, including detailed experimental protocols, extensive quantitative data, and its mechanism of action, is hampered by the limited availability of primary research in the public domain. Further investigation and access to the core literature are necessary to build a more complete technical profile.

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References

- 1. abmole.com [abmole.com]
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